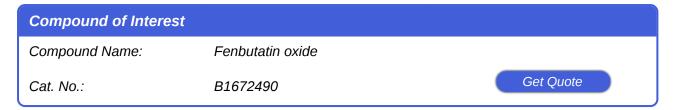


IUPAC and common names for fenbutatin oxide

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An In-Depth Technical Guide to **Fenbutatin Oxide**: IUPAC Nomenclature, Chemical Properties, and Mode of Action

Introduction

Fenbutatin oxide is a selective, non-systemic organotin acaricide used to control a wide range of phytophagous mites.[1][2] It acts through contact and stomach action, providing long residual control of all motile stages of mites on various fruit, field, and ornamental crops.[3][4] [5] This technical guide provides a comprehensive overview of its nomenclature, chemical and physical properties, mode of action, and analytical methodologies for researchers, scientists, and drug development professionals.

Nomenclature

The nomenclature for **fenbutatin oxide** is established by several organizations, including the International Union of Pure and Applied Chemistry (IUPAC) and the Chemical Abstracts Service (CAS).



Nomenclature Type	Name	Source	
IUPAC Name	bis[tris(2-methyl-2- phenylpropyl)tin] oxide	[4][6][7]	
Common Name	Fenbutatin oxide	[4][6][7]	
Chemical Abstracts Name	hexakis(2-methyl-2- phenylpropyl)distannoxane	[4][6][8]	
American Chemical Society Name	hexakis(ß,ß- dimethylphenethyl)distannoxan e	[6]	
Trade Names	Vendex, Torque, Neostanox, Osadan, Bendex	[3][4][8][9]	
CAS Registry Number	13356-08-6	[3][7][8]	
EPA Shaughnessy Number	104601	[3]	
EC Number	236-407-7	[2]	
CIPAC Number	359	[2][7]	

Chemical and Physical Properties

Technical **fenbutatin oxide** is a white crystalline solid.[1][3] Its chemical and physical properties are summarized in the table below.

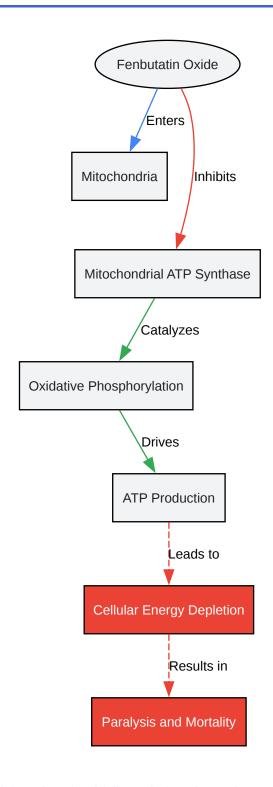


Property	Value	Source(s)	
Molecular Formula	C ₆₀ H ₇₈ OSn ₂	[2][3][7]	
Molecular Weight	1052.68 g/mol [8]		
Physical State	White crystalline solid or powder	[1][3][6]	
Melting Point	138-145 °C	[3][6][8]	
Water Solubility	Insoluble (~5 x 10^{-6} g/L at 23°C)	[6][8]	
Organic Solvent Solubility (at 23°C)	Acetone: ~6 g/LBenzene: 140 g/LDichloromethane: 370 g/LMethylene chloride: 380 g/LXylene: 53 g/L	[6][8]	
Stability	Stable to sunlight. Hydrolyzes in water to tris-(2-methyl-2-phenylpropyl)tin hydroxide, which can be reconverted to the parent compound.[6][9]	[6][9]	

Mode of Action

Fenbutatin oxide's primary mode of action is the inhibition of oxidative phosphorylation by targeting mitochondrial ATP synthase.[2][3] This disruption of cellular respiration leads to a rapid cessation of feeding and paralysis of the cardiovascular and respiratory systems in the target mites.[3][10]





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Caption: Mode of action of fenbutatin oxide.

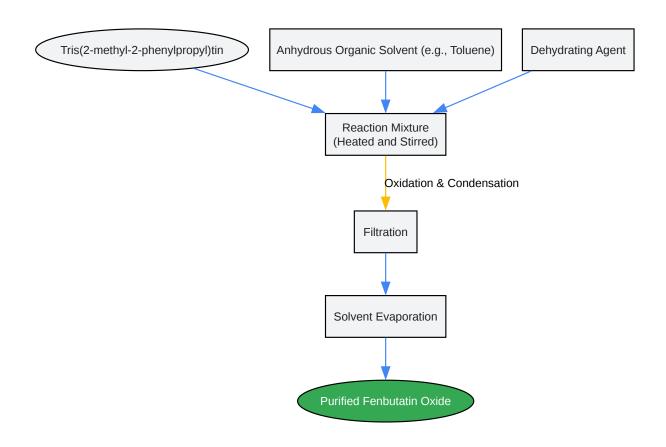
Experimental ProtocolsSynthesis



The commercial production of **fenbutatin oxide** is a multi-step process. A general outline of the synthesis is as follows:

- Reaction Setup: Tris(2-methyl-2-phenylpropyl)tin is reacted in an anhydrous organic solvent, such as toluene, to prevent hydrolysis.[2]
- Dehydration: A dehydrating agent is introduced to facilitate the formation of the distannoxane bridge, which is a key structural feature of **fenbutatin oxide**.[2]
- Oxidation and Condensation: The reaction mixture is heated and stirred to complete the oxidation and condensation steps.[2]
- Purification: The final product is purified through filtration and solvent evaporation.

A patented preparation method also describes the use of distillation and dehydration of a wet product of **fenbutatin oxide** with an organic solvent as a carrier, which can be achieved through spray heating or a membrane evaporator.[11]





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Caption: General synthesis workflow for **fenbutatin oxide**.

Analytical Methods

- Product Analysis: The content of fenbutatin oxide in technical products can be determined by potentiometric non-aqueous titrimetry.[4]
- Residue Analysis: Residues in crops and other materials are typically determined by gasliquid chromatography (GLC) with either an electron capture detector (ECD) or a flame photometric detector (FPD) after conversion to a suitable derivative.[4]

Toxicological Summary

Endpoint	Value	Species	Source(s)
Acute Oral LD50	2631 mg/kg	Rat	[4]
Acute Dermal LD50	>2000 mg/kg	Rabbit	[3][4]
Primary Eye Irritation	Severe irritant	Rabbit	[3]
Primary Skin Irritation	Mild irritant	Rabbit	[3]
Dermal Sensitization	Not a sensitizer	Guinea pig	[3]
ADI (JMPR)	0.03 mg/kg b.w. (1992)	-	[4]

Conclusion

Fenbutatin oxide is a well-characterized organotin acaricide with a specific mode of action targeting mitochondrial ATP synthase. Its chemical properties and toxicological profile have been extensively studied. The information provided in this guide serves as a valuable resource for researchers and professionals in the fields of pesticide science and drug development.

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